

Application Notes and Protocols: Spectrophotometric Determination of Metal Ions Using Thiourea Reagents

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Compound of Interest

Compound Name: *1,1-Bis[4-(dimethylamino)phenyl]thiourea*

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Thiourea and its derivatives are versatile reagents in analytical chemistry, particularly for the spectrophotometric determination of various metal ions. These compounds act as chromogenic agents, forming stable, colored complexes with metal ions in solution, allowing for their quantification using spectrophotometry. The sulfur and nitrogen atoms in the thiourea molecule serve as effective donor atoms for complexation with a range of metal ions. This document provides detailed application notes and experimental protocols for the spectrophotometric determination of Bismuth (Bi), Ruthenium (Ru), and Osmium (Os) using thiourea-based reagents.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of selected metal ions using thiourea and its derivatives. This data is essential for method selection and validation.

Metal Ion	Reagent	Wavelength (λ _{max})	Beer's Law Range	Molar Absorptivity (L mol ⁻¹ cm ⁻¹)	Sandell's Sensitivity (μg cm ⁻²)	Detection Limit	Reference
Bismuth (III)	Thiourea & Bromide	375 nm	1.00x10 ⁻⁹ - 1.50x10 ⁻⁷ mol L ⁻¹	-	-	8.00x10 ⁻¹⁰ mol L ⁻¹	[1]
Bismuth (III)	Thiourea & Perchlorate	472 nm	-	1.07x10 ⁴	-	-	[2]
Ruthenium (III)	p-methylphenylthiourea	600 nm	Up to 40 μg mL ⁻¹	2.31x10 ³	0.044	0.11 μg mL ⁻¹	[3][4]
Palladium (II)	o-methylphenylthiourea	325 nm	Up to 15 μg mL ⁻¹	3.38x10 ³	0.031	-	[5]
Osmium (VIII)	Thiourea	-	-	-	-	-	[6][7]

Experimental Protocols

Spectrophotometric Determination of Bismuth (III) using Thiourea

This protocol is based on the formation of a yellow, water-soluble complex between Bismuth (III) and thiourea in an acidic medium.[2]

a. Reagent Preparation:

- Standard Bismuth (III) Solution (1000 ppm): Dissolve a precisely weighed amount of bismuth nitrate pentahydrate in dilute nitric acid and make up to a known volume with deionized water.
- Thiourea Solution (10% w/v): Dissolve 10 g of thiourea in 100 mL of deionized water.
- Perchloric Acid (HClO₄): Use a concentrated solution (e.g., 70%).

b. Sample Preparation:

- For water samples, acidify with nitric acid to prevent precipitation of bismuth salts.
- For solid samples, perform acid digestion to bring the bismuth into solution. The final solution should be acidic.

c. Spectrophotometric Procedure:

- Pipette an aliquot of the sample solution containing bismuth into a 25 mL volumetric flask.
- Add 5 mL of the 10% thiourea solution.
- Add a sufficient amount of perchloric acid to maintain an acidic medium.
- Dilute to the mark with deionized water and mix thoroughly.
- Allow the color to develop for approximately 10 minutes.
- Measure the absorbance of the yellow complex at its λ_{max} (around 472 nm) against a reagent blank prepared in the same manner but without the bismuth sample.^[2]
- Construct a calibration curve by preparing a series of standard bismuth solutions of known concentrations and measuring their absorbance.
- Determine the concentration of bismuth in the sample from the calibration curve.

Spectrophotometric Determination of Ruthenium (III) using p-Methylphenyl Thiourea (PMPT)

This method involves the solvent extraction of the Ruthenium (III)-PMPT complex.[3][4]

a. Reagent Preparation:

- Standard Ruthenium (III) Solution ($100 \mu\text{g mL}^{-1}$): Prepare by dissolving a standard salt of ruthenium (III) in dilute hydrochloric acid.
- p-Methylphenyl Thiourea (PMPT) Solution (0.02 mol L^{-1}): Dissolve the required amount of PMPT in ethanol.[4]
- Chloroform: Use analytical grade chloroform for extraction.

b. Sample Preparation:

- Adjust the acidity of the sample solution containing ruthenium. The complex formation is typically carried out in an acidic medium.[3]

c. Spectrophotometric Procedure:

- Take an aliquot of the ruthenium (III) sample solution in a separatory funnel.
- Add the PMPT solution and adjust the acidity as required.
- Add a known volume of chloroform and shake vigorously for a few minutes to extract the Ru(III)-PMPT complex.
- Allow the layers to separate and collect the organic phase containing the colored complex.
- Measure the absorbance of the organic phase at 600 nm against a reagent blank.[3][4]
- Prepare a calibration curve using standard ruthenium solutions and determine the concentration of the unknown sample.

Spectrophotometric Determination of Osmium (VIII) with Thiourea

This protocol is based on the formation of a red complex between Osmium (VIII) and thiourea in an acidic medium.[6][7]

a. Reagent Preparation:

- Standard Osmium (VIII) Solution: Prepare a stock solution by dissolving osmium tetroxide (OsO_4) in a dilute solution of sodium hydroxide. Acidify with hydrochloric acid as needed before use.[6]
- Thiourea Solution (1% w/v): Dissolve 1 g of thiourea in 100 mL of deionized water.
- Hydrochloric Acid (HCl): Use a suitable concentration to maintain an acidic environment.

b. Sample Preparation:

- Samples containing osmium should be in an acidic solution. For samples where osmium might be volatile (as OsO_4), care must be taken during preparation. The addition of thiourea can also help stabilize osmium in solution.[8][9]

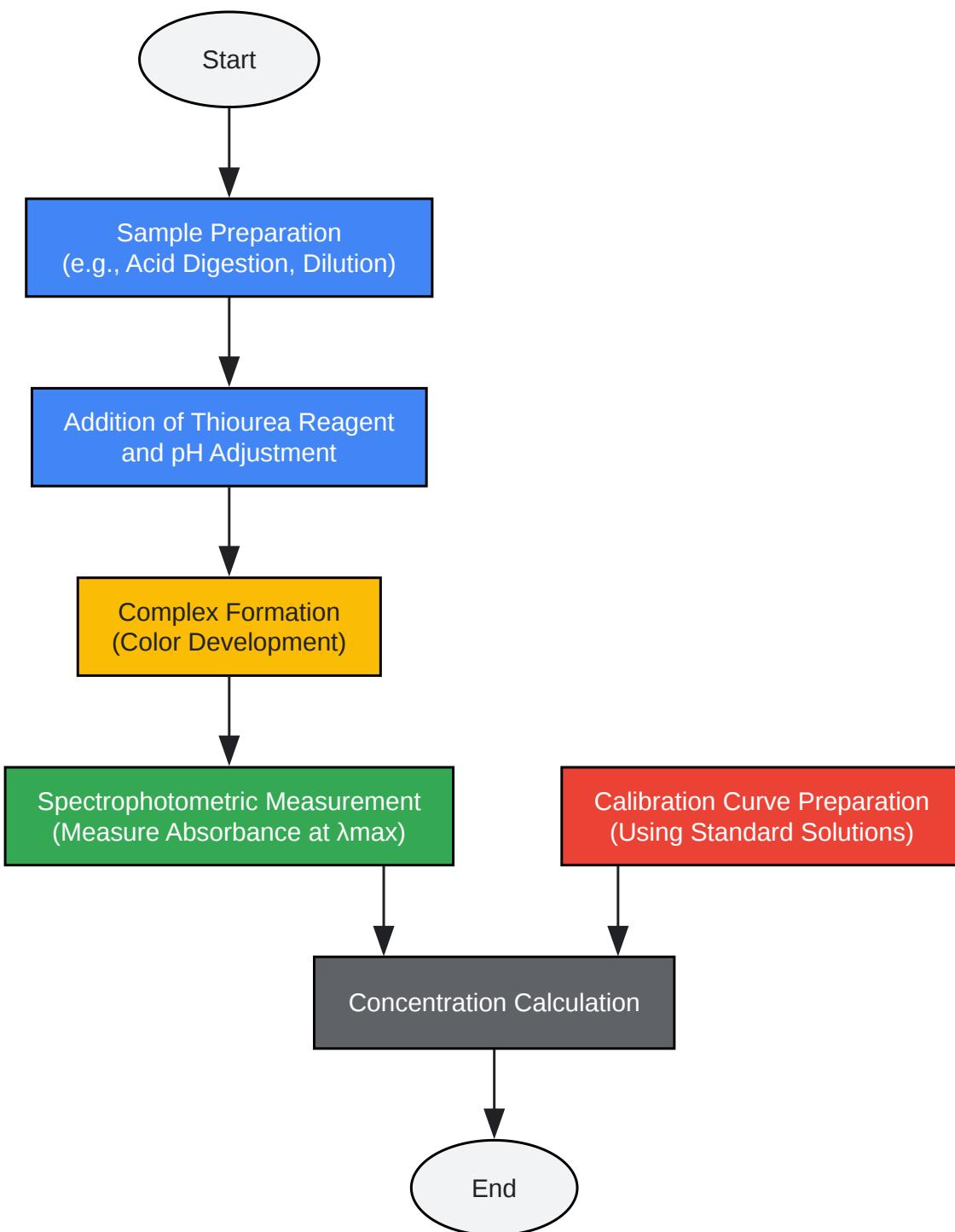
c. Spectrophotometric Procedure:

- To a suitable aliquot of the sample solution in a volumetric flask, add the thiourea solution.
- Adjust the acidity with hydrochloric acid.
- Heat the solution in a water bath to facilitate the formation of the red $[\text{Os}(\text{thio})_6]^{3+}$ complex.[6]
- Cool the solution to room temperature and dilute to the mark with deionized water.
- Measure the absorbance of the red-colored solution at its λ_{max} against a reagent blank.
- Quantify the osmium concentration by comparing the absorbance with a calibration curve prepared from osmium standards.

Visualizations

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the spectrophotometric determination of a metal ion using a thiourea-based reagent.

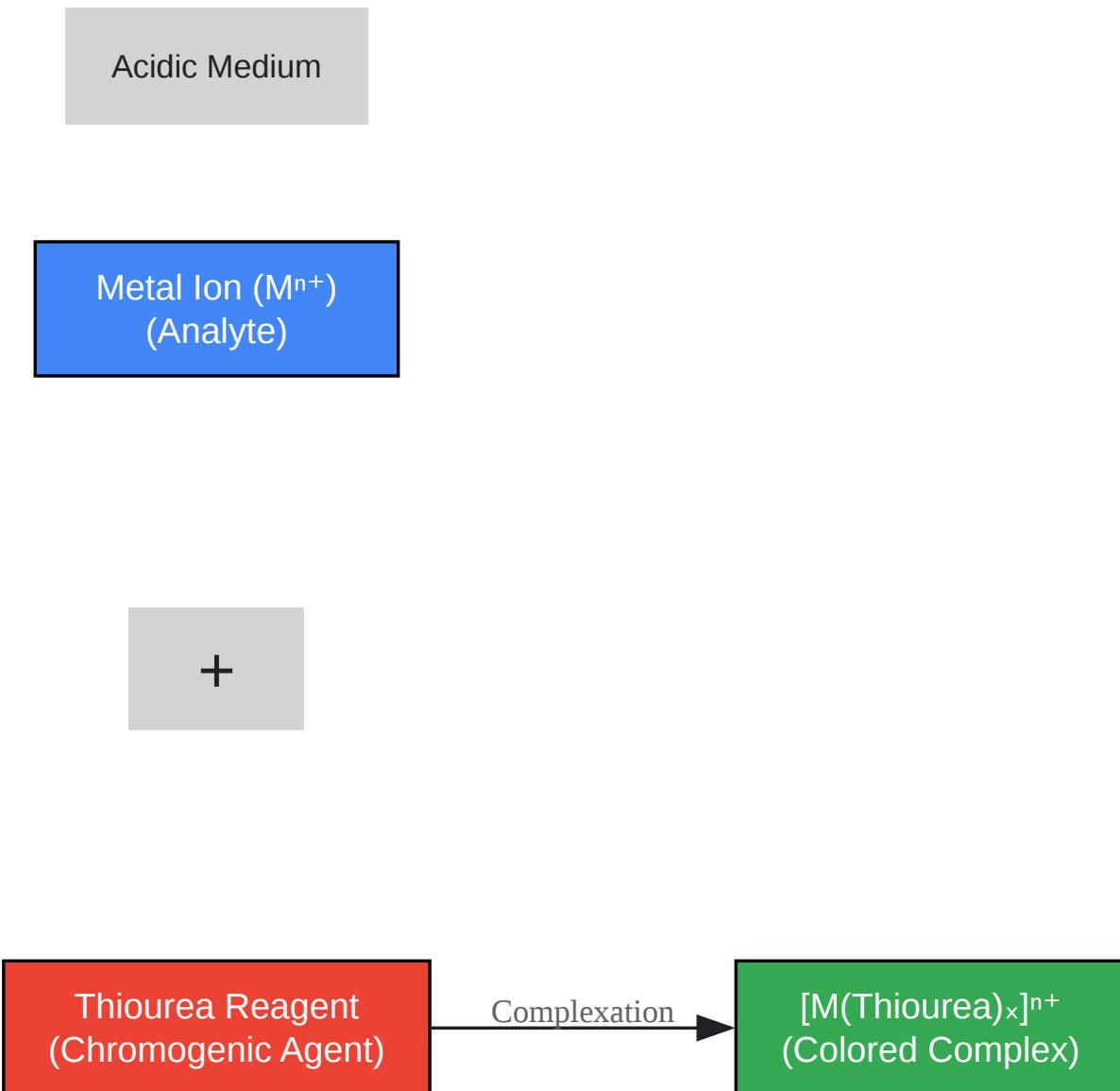


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Caption: General workflow for spectrophotometric metal ion analysis.

Complex Formation Reaction

This diagram illustrates the complexation reaction between a metal ion (M^{n+}) and thiourea, which is the basis for the spectrophotometric analysis.



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Caption: Reaction of a metal ion with thiourea to form a colored complex.

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